

Spectroscopic Profile of 2-Chloro-8-methoxyquinoline-3-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-8-methoxyquinoline-3-carbaldehyde
CAS No.: 73568-28-2
Cat. No.: B1601106

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Introduction

2-Chloro-8-methoxyquinoline-3-carbaldehyde, with the Chemical Abstracts Service (CAS) registry number 73568-28-2, is a versatile heterocyclic compound. Its quinoline core, substituted with a reactive aldehyde group, a chloro atom, and a methoxy group, makes it a valuable intermediate in the synthesis of a wide range of biologically active molecules and functional materials.^{[1][2]} The precise arrangement of these functional groups dictates the molecule's chemical reactivity and its spectral characteristics. Understanding the spectroscopic signature of this compound is paramount for researchers in synthetic chemistry, drug discovery, and materials science to verify its synthesis and purity, and to elucidate its role in further chemical transformations.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **2-Chloro-8-methoxyquinoline-3-carbaldehyde**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The interpretations are based on fundamental

principles and comparative analysis with structurally related compounds, providing a robust framework for its characterization. The molecular structure has been unequivocally confirmed by single-crystal X-ray diffraction, showing a nearly planar quinoline system.[3]

Molecular Structure and Key Features

The structural framework of **2-Chloro-8-methoxyquinoline-3-carbaldehyde** is depicted below. The numbering of the quinoline ring is crucial for the assignment of NMR signals.

Caption: Molecular structure of **2-Chloro-8-methoxyquinoline-3-carbaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules.

¹H NMR Spectroscopy

The proton NMR spectrum of **2-Chloro-8-methoxyquinoline-3-carbaldehyde** is expected to show distinct signals for the aldehydic proton, the aromatic protons on the quinoline ring, and the methoxy group protons. The anticipated chemical shifts are influenced by the electron-withdrawing effects of the chlorine atom, the nitrogen atom, and the aldehyde group, as well as the electron-donating effect of the methoxy group.

Based on data from the closely related 2-chloro-6-methoxyquinoline-3-carbaldehyde, the following proton NMR data are anticipated.[2]

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-CHO	10.5	Singlet (s)	-
H-4	8.6	Singlet (s)	-
H-5	7.9 - 8.1	Doublet (d)	~8-9
H-6	7.4 - 7.6	Triplet (t)	~8
H-7	7.1 - 7.3	Doublet (d)	~7-8
OCH ₃	3.9 - 4.1	Singlet (s)	-

Interpretation:

- **Aldehydic Proton (H-CHO):** This proton is highly deshielded due to the strong electron-withdrawing nature of the carbonyl group and will appear as a sharp singlet far downfield, typically above 10 ppm.
- **Aromatic Protons (H-4, H-5, H-6, H-7):** The H-4 proton is adjacent to the electron-withdrawing nitrogen and aldehyde group, causing it to be the most deshielded of the aromatic protons and appear as a singlet. The protons on the benzene ring (H-5, H-6, H-7) will exhibit characteristic doublet and triplet splitting patterns due to ortho-coupling. The electron-donating methoxy group at the C-8 position will shield the adjacent protons, particularly H-7.
- **Methoxy Protons (OCH₃):** The three equivalent protons of the methoxy group will give rise to a sharp singlet, typically in the range of 3.9-4.1 ppm.

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information on all the carbon atoms in the molecule. The chemical shifts are highly dependent on the local electronic environment.

Carbon Assignment	Expected Chemical Shift (δ , ppm)
C=O (Aldehyde)	189 - 192
C-8 (C-OCH ₃)	155 - 158
C-2 (C-Cl)	150 - 153
C-4	140 - 143
C-8a	138 - 141
C-6	128 - 131
C-4a	127 - 130
C-5	120 - 123
C-3	118 - 121
C-7	110 - 113
OCH ₃	55 - 58

Interpretation:

- **Carbonyl Carbon (C=O):** The aldehydic carbonyl carbon is the most deshielded carbon and will appear at the lowest field, typically around 190 ppm.
- **Aromatic Carbons:** The carbons attached to heteroatoms (C-2, C-8) will be significantly deshielded. The remaining aromatic carbons will appear in the typical aromatic region (110-145 ppm). The specific shifts are influenced by the substituents.
- **Methoxy Carbon (OCH₃):** The carbon of the methoxy group will appear in the aliphatic region, typically around 55-58 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
C-H stretch (aromatic)	3050 - 3150	Medium
C-H stretch (aldehyde)	2820 - 2880, 2720 - 2780	Medium to Weak
C=O stretch (aldehyde)	1690 - 1710	Strong
C=C stretch (aromatic)	1580 - 1620	Medium to Strong
C-O stretch (methoxy)	1230 - 1270, 1020 - 1060	Strong
C-Cl stretch	750 - 800	Strong

Interpretation:

- **C=O Stretch:** The most prominent peak in the IR spectrum will be the strong absorption from the carbonyl group of the aldehyde, expected around 1690-1710 cm⁻¹.
- **C-H Stretches:** The spectrum will show characteristic C-H stretching vibrations for the aromatic and aldehydic protons. The aldehydic C-H stretch often appears as two weak bands (Fermi resonance).
- **C-O and C-Cl Stretches:** Strong absorptions corresponding to the C-O stretching of the methoxy group and the C-Cl stretch will be present in the fingerprint region.

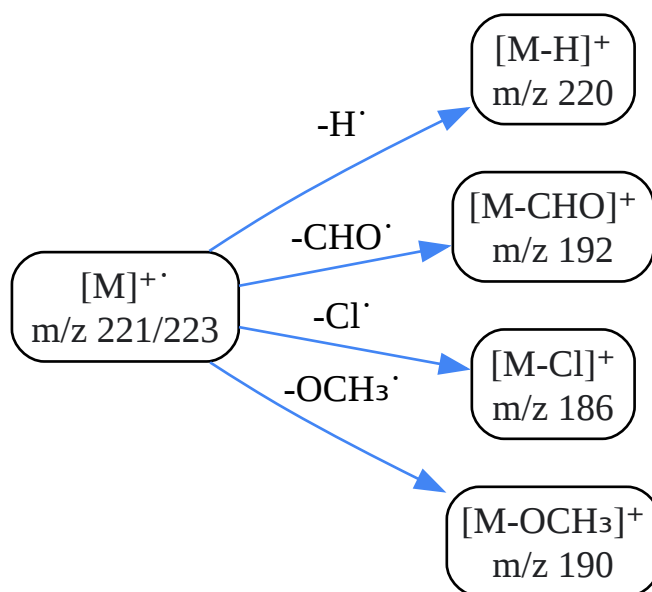
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-Chloro-8-methoxyquinoline-3-carbaldehyde** (C₁₁H₈ClNO₂), the expected molecular weight is approximately 221.64 g/mol .

Expected Fragmentation Pattern:

- **Molecular Ion (M⁺):** The mass spectrum should show a prominent molecular ion peak at m/z 221. Due to the presence of chlorine, an isotopic peak at m/z 223 (M+2) with an intensity of about one-third of the molecular ion peak is expected, which is a characteristic signature for a monochlorinated compound.

- Major Fragments:
 - $[M-H]^+$ (m/z 220): Loss of a hydrogen radical.
 - $[M-CHO]^+$ (m/z 192): Loss of the formyl group.
 - $[M-Cl]^+$ (m/z 186): Loss of a chlorine radical.
 - $[M-OCH_3]^+$ (m/z 190): Loss of a methoxy radical.



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Caption: Plausible mass spectrometry fragmentation pathway.

Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Chloro-8-methoxyquinoline-3-carbaldehyde** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$) in a standard 5 mm NMR tube.
- Instrument: A 400 MHz or higher field NMR spectrometer.

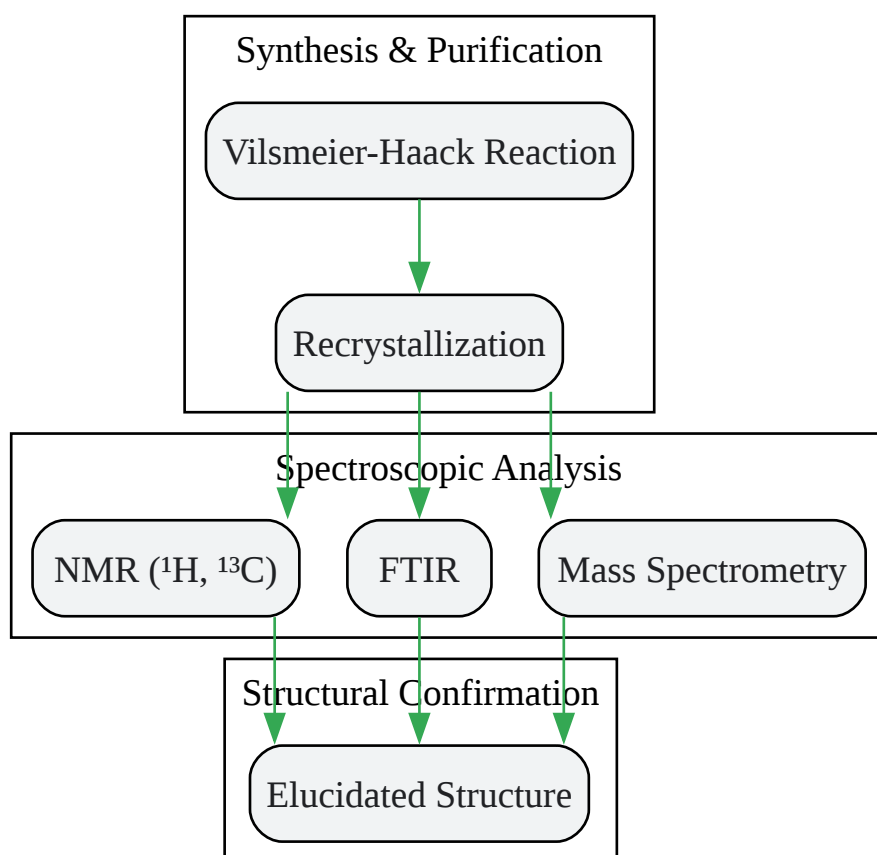
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds, spectral width of 12-16 ppm.
 - Reference the spectrum to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm) or an internal standard like tetramethylsilane (TMS).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum.
 - Typical parameters: 1024-4096 scans, relaxation delay of 2-5 seconds, spectral width of 200-240 ppm.
 - Reference the spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

IR Spectroscopy

- Sample Preparation:
 - Solid (KBr pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin pellet.
 - Solid (ATR): Place a small amount of the solid sample directly on the attenuated total reflectance (ATR) crystal.
- Instrument: A Fourier-transform infrared (FTIR) spectrometer.
- Acquisition:
 - Record a background spectrum of the empty sample compartment or the clean ATR crystal.
 - Record the sample spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL.
- Instrument: A mass spectrometer with an appropriate ionization source (e.g., Electrospray Ionization - ESI, or Electron Impact - EI).
- Acquisition:
 - ESI-MS: Infuse the sample solution directly into the ESI source. Acquire the spectrum in positive ion mode.
 - EI-MS: Introduce the sample via a direct insertion probe or through a gas chromatograph (GC) inlet.
 - Scan a mass range that includes the expected molecular weight (e.g., m/z 50-500).



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Caption: General workflow for synthesis and characterization.

Conclusion

The spectroscopic data for **2-Chloro-8-methoxyquinoline-3-carbaldehyde** provides a unique fingerprint for its identification and characterization. The combination of NMR, IR, and Mass Spectrometry allows for the unambiguous confirmation of its structure and purity. This guide serves as a valuable resource for scientists and researchers working with this important chemical intermediate, enabling them to confidently proceed with their synthetic and developmental endeavors.

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